

1-Methoxycyclopropan-1-ol: A Comprehensive Technical Review

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Compound of Interest

Compound Name: 1-Methoxycyclopropan-1-ol

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Abstract

1-Methoxycyclopropan-1-ol is a small, functionally rich molecule belonging to the class of cyclopropanol derivatives. Its strained three-membered ring and the presence of both a hydroxyl and a methoxy group at the same carbon atom confer unique chemical properties, making it a potentially valuable building block in organic synthesis. This technical guide provides a comprehensive review of the current state of research on **1-Methoxycyclopropan-1-ol**, with a focus on its synthesis, characterization, and known reactivity. Due to the limited direct research on its biological activity, this review also touches upon the known biological relevance of related cyclopropanol scaffolds to highlight potential areas for future investigation. All quantitative data is presented in structured tables, and key experimental procedures are detailed to facilitate reproducibility.

Introduction

Cyclopropanol derivatives are of significant interest in synthetic chemistry due to the inherent ring strain of the cyclopropyl group, which can be harnessed for various chemical transformations. The introduction of an alkoxy group, such as the methoxy group in **1-Methoxycyclopropan-1-ol**, further modulates the reactivity of this scaffold. This guide aims to consolidate the available scientific information on **1-Methoxycyclopropan-1-ol**, providing a valuable resource for researchers interested in utilizing this compound in their synthetic endeavors.

Synthesis of 1-Methoxycyclopropan-1-ol

The primary and most well-documented method for the synthesis of **1-Methoxycyclopropan-1-ol** is through the transesterification of 1-ethoxycyclopropanol.

Experimental Protocol: Synthesis via Transesterification of 1-Ethoxycyclopropanol

This procedure is adapted from a well-established method described in Organic Syntheses.[\[1\]](#)

Step 1: Synthesis of 1-Ethoxycyclopropanol

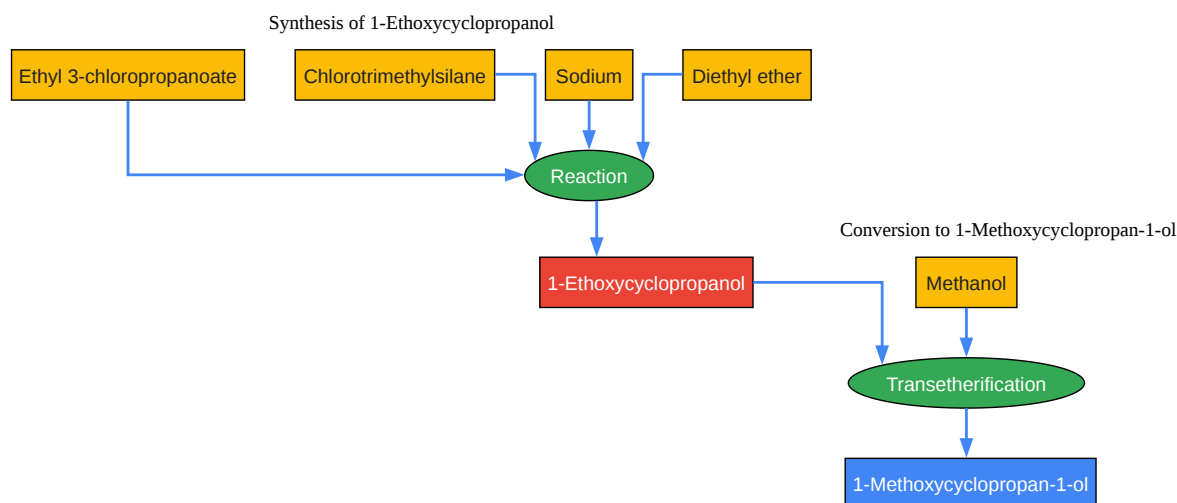
The precursor, 1-ethoxycyclopropanol, is synthesized from ethyl 3-chloropropanoate and chlorotrimethylsilane.

Step 2: Conversion to **1-Methoxycyclopropan-1-ol**

1-Ethoxycyclopropanol is converted to **1-Methoxycyclopropan-1-ol** by standing with methanol at room temperature. The conversion is monitored by NMR spectroscopy.

- Reaction Time: Approximately 65% conversion is achieved after one week, with the reaction appearing to be complete after 15 days at 25°C.[\[1\]](#)

A visual representation of the synthetic workflow is provided below.



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Synthetic workflow for **1-Methoxycyclopropan-1-ol**.

Physicochemical and Spectroscopic Data

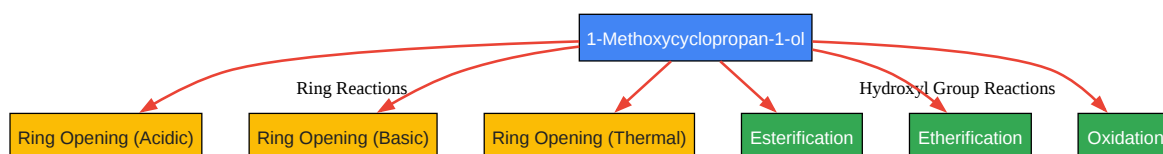
The available quantitative data for **1-Methoxycyclopropan-1-ol** is summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₄ H ₈ O ₂	-
Molecular Weight	88.11 g/mol	-
Infrared (IR) (CCl ₄)	3600, 3400 cm ⁻¹ (hydroxyl), 3010, 3090 cm ⁻¹ (cyclopropyl)	[1]
¹ H NMR (CCl ₄)	δ 0.85 (s, 4H), δ 3.40 (s, 3H)	[1]

Reactivity and Potential Applications

While specific studies on the reactivity of **1-Methoxycyclopropan-1-ol** are scarce, the chemistry of cyclopropanol and its derivatives suggests several potential reaction pathways. The strained cyclopropyl ring is susceptible to ring-opening reactions under acidic, basic, or thermal conditions. The hydroxyl group can undergo typical alcohol reactions such as esterification, etherification, and oxidation. The methoxy group is generally stable but can be cleaved under harsh acidic conditions.

The logical relationship of these potential reactions is illustrated in the diagram below.



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Potential reactivity of **1-Methoxycyclopropan-1-ol**.

Biological Activity

There is currently no direct research available on the biological activity of **1-Methoxycyclopropan-1-ol**. However, the cyclopropane ring is a structural motif found in some

biologically active molecules. Its incorporation can influence the conformational rigidity and metabolic stability of a compound. The study of the biological effects of **1-Methoxycyclopropan-1-ol** and its derivatives represents a promising area for future research.

Conclusion

1-Methoxycyclopropan-1-ol is a readily accessible compound with interesting structural features. The established synthetic protocol and available spectroscopic data provide a solid foundation for its use in further research. While its reactivity and biological profile remain largely unexplored, the unique combination of a strained ring and functional groups suggests a wide range of potential applications in organic synthesis and medicinal chemistry. This guide serves as a starting point for researchers looking to explore the chemistry and potential of this intriguing molecule.

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References

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